LC-MS method for 3-(Cyclohexyloxy)propanimidamide hydrochloride detection

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Compound of Interest

Compound Name:	*3-(Cyclohexyloxy)propanimidamide hydrochloride*
CAS No.:	*1210660-47-1*
Cat. No.:	*B1463516*

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Application Note & Protocol

A Robust and Sensitive LC-MS/MS Method for the Quantification of **3-(Cyclohexyloxy)propanimidamide Hydrochloride** in Plasma

Abstract

This application note presents a detailed protocol for a highly selective and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **3-(Cyclohexyloxy)propanimidamide hydrochloride** in plasma. The protocol outlines all critical steps from sample preparation using solid-phase extraction to the optimized LC-MS/MS parameters. The method is designed to be validated according to international guidelines to

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ensure its suitability for regulated bioanalysis.[1][2] This document serves as a comprehensive guide for researchers, scientists, and drug development professionals engaged in pharmacokinetic and metabolic studies.

Introduction

3-(Cyclohexyloxy)propanimidamide hydrochloride is an organic molecule featuring an amidine functional group, which can present unique challenges and opportunities in bioanalysis. The accurate quantification of such compounds in biological matrices is crucial for understanding their absorption, distribution, metabolism, and excretion (ADME) profiles in drug discovery and development.[3] Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for bioanalytical studies due to its high sensitivity, selectivity, and speed.[1][2]

The polar nature of the amidine group and the presence of a hydrochloride salt necessitate careful consideration during method development, particularly in sample preparation and chromatographic separation, to minimize matrix effects and ensure good peak shape and retention. This application note provides a robust starting method that addresses these challenges, laying the groundwork for a fully validated assay compliant with regulatory standards such as those from the FDA and the International Council for Harmonisation (ICH).[4][5][6]

Experimental

Materials and Reagents

- Analyte: **3-(Cyclohexyloxy)propanimidamide hydrochloride** ($C_9H_{19}ClN_2O$, MW: 206.71) reference standard.[7]
- Internal Standard (IS): A stable isotope-labeled version of the analyte is highly recommended for optimal results.[8] If unavailable, a structurally similar compound with close chromatographic behavior can be used.
- Solvents: LC-MS grade methanol, acetonitrile, and water are required to minimize background noise and adduct formation.[9][10]
- Reagents: Formic acid (LC-MS grade) for mobile phase modification.[10]

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- Biological Matrix: Blank human plasma (or other relevant species) with a suitable anticoagulant (e.g., K2EDTA).
- Solid-Phase Extraction (SPE): Mixed-mode cation exchange SPE cartridges.

Instrumentation

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system capable of delivering reproducible gradients at low flow rates.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source, capable of performing Selected Reaction Monitoring (SRM).[3][11]
- Data System: Software for instrument control, data acquisition, and processing.

Standard and Sample Preparation

2.3.1. Stock and Working Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh and dissolve the reference standard of **3-(Cyclohexyloxy)propanimidamide hydrochloride** in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with a 50:50 methanol/water mixture. These will be used to spike into the blank plasma for calibration standards and quality control samples.
- Internal Standard Stock and Working Solution: Prepare the IS stock and working solutions in a similar manner.

2.3.2. Sample Preparation Protocol: Solid-Phase Extraction (SPE)

The use of SPE is designed to remove plasma proteins and phospholipids that can cause ion suppression and interfere with the analysis.[12]

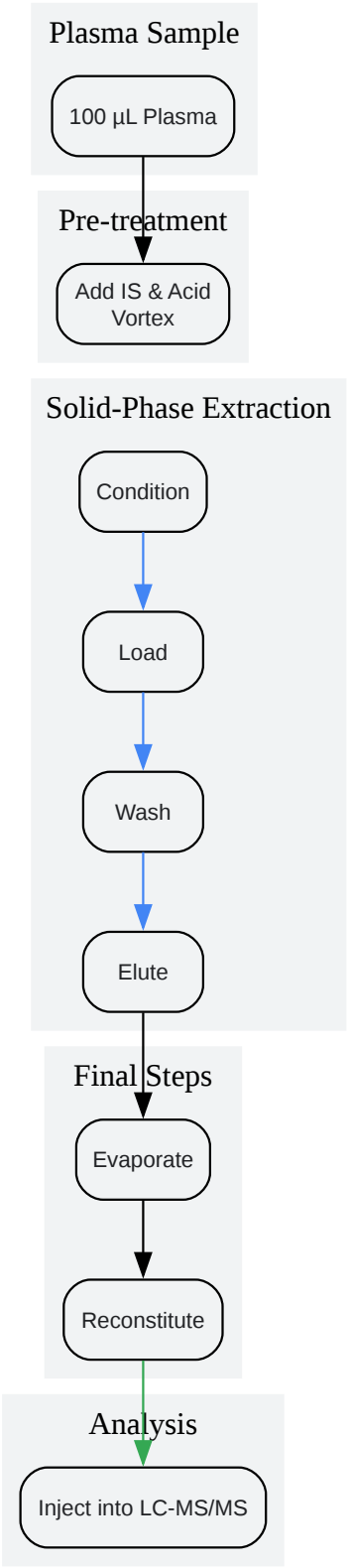
- Pre-treat Plasma: To 100 µL of plasma sample, add 20 µL of the IS working solution and 200 µL of 4% phosphoric acid in water. Vortex for 10 seconds.

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- Condition SPE Cartridge: Condition the mixed-mode cation exchange SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load Sample: Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- Wash: Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol to remove interferences.
- Elute: Elute the analyte and IS with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate and Reconstitute: Evaporate the eluate to dryness under a stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 95% mobile phase A, 5% mobile phase B).

Workflow for Sample Preparation

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Caption: A flowchart of the solid-phase extraction (SPE) sample preparation protocol.

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LC-MS/MS Method Parameters

The following are recommended starting parameters and should be optimized for the specific instrumentation used.

Table 1: Liquid Chromatography Parameters

Parameter	Recommended Condition
Column	C18 reverse-phase, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 3 minutes, hold for 1 min, re-equilibrate
Column Temperature	40°C
Injection Volume	5 µL

Rationale: A C18 column is a versatile starting point for many small molecules.[13][14] The addition of formic acid to the mobile phase helps to protonate the amidine group, leading to better peak shape and improved ionization efficiency in positive ESI mode.[13]

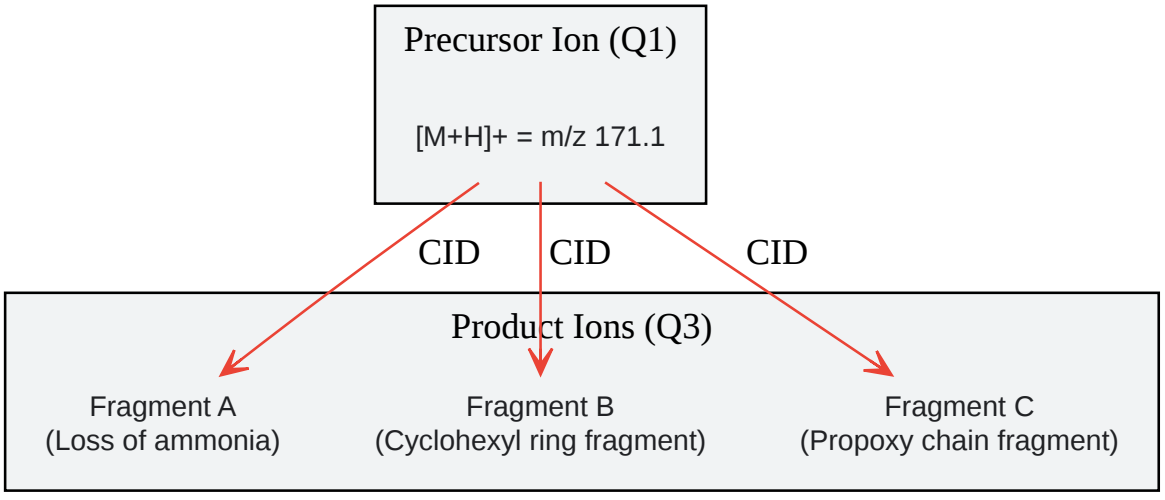
Table 2: Mass Spectrometry Parameters

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Parameter	Recommended Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (Q1)	m/z 171.1 (Calculated for [M+H]+ of the free base)
Product Ions (Q3)	To be determined by infusion and fragmentation of the reference standard.
Collision Energy	To be optimized for each transition.
Source Temperature	500°C
Dwell Time	100 ms

Rationale: The amidine group is basic and will readily accept a proton, making positive mode ESI the logical choice. The precursor ion corresponds to the protonated molecule of the free base form of the analyte (molecular weight of free base: 170.26 g/mol).

Proposed Fragmentation of 3-(Cyclohexyloxy)propanimidamide



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Caption: Proposed fragmentation pathway for collision-induced dissociation (CID).

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Method Validation

To ensure the reliability of the data for its intended purpose, the method should be validated according to the principles outlined in the ICH M10 Bioanalytical Method Validation and Study Sample Analysis Guidance.[15]

The validation should assess the following parameters:[2][4][5][6]

- Selectivity and Specificity: The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample.[2]
- Accuracy and Precision: Intra- and inter-day accuracy and precision should be evaluated at multiple concentration levels (e.g., LLOQ, low, medium, and high QC).[15]
- Calibration Curve: The linearity of the method over a defined concentration range.
- Lower Limit of Quantification (LLOQ): The lowest concentration of the analyte that can be measured with acceptable accuracy and precision.
- Matrix Effect: The effect of the biological matrix on the ionization of the analyte and IS.
- Stability: The stability of the analyte in the biological matrix under various storage and handling conditions (e.g., freeze-thaw, short-term, and long-term stability).

Table 3: Example Acceptance Criteria for Method Validation

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Parameter	Acceptance Criteria
Accuracy	Within ±15% of the nominal concentration (±20% at the LLOQ).[15]
Precision	Relative standard deviation (RSD) ≤15% (≤20% at the LLOQ).[15]
Linearity	Correlation coefficient (r^2) ≥ 0.99.
Selectivity	No significant interfering peaks at the retention time of the analyte and IS in blank samples.
Stability	Mean concentration within ±15% of the nominal concentration.

Results and Discussion

This application note provides a starting point for the development of a robust LC-MS/MS method for the quantification of **3-(Cyclohexyloxy)propanimidamide hydrochloride**. The proposed SPE procedure is designed to effectively remove interfering substances from plasma, thereby reducing matrix effects and improving the overall sensitivity and reliability of the assay.[12] The chromatographic conditions are chosen to provide good retention and peak shape for this polar compound.

Optimization of the mass spectrometric parameters, particularly the selection of product ions and collision energies, is critical and must be performed empirically using the specific instrument. The use of a stable isotope-labeled internal standard is strongly recommended to correct for any variability during sample preparation and analysis, leading to improved accuracy and precision.[8]

Conclusion

The described LC-MS/MS method provides a comprehensive framework for the sensitive and selective quantification of **3-(Cyclohexyloxy)propanimidamide hydrochloride** in a biological matrix. The protocol for sample preparation, along with the optimized chromatographic and mass spectrometric conditions, serves as a solid foundation for method validation. Adherence to the principles of bioanalytical method validation as outlined by regulatory agencies will

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ensure the generation of high-quality, reliable data suitable for supporting drug development studies.

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